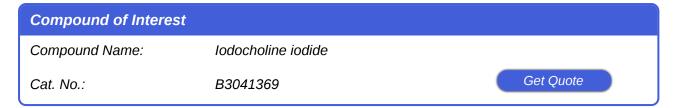


# Technical Guide: Physicochemical Properties of Iodocholine Iodide (CAS 28508-22-7)

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**lodocholine iodide** (CAS number 28508-22-7), systematically named (2-Hydroxyethyl) (iodomethyl)dimethylammonium iodide, is a quaternary ammonium compound. Its structure, featuring a positively charged nitrogen atom, renders it soluble in polar solvents and imparts properties that are of interest in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of the known physicochemical properties of **lodocholine iodide**, detailed experimental methodologies for property determination, and a visualization of its relevant biological pathway.

## **Physicochemical Properties**

The following table summarizes the available quantitative and qualitative physicochemical data for **lodocholine iodide**.



Property	Value	Reference(s)
IUPAC Name	2-hydroxyethyl-(iodomethyl)- dimethylazanium;iodide	[1]
CAS Number	28508-22-7	[1]
Molecular Formula	C5H13I2NO	[1]
Molecular Weight	356.97 g/mol	[1]
Appearance	White to off-white solid	[2]
Solubility	DMSO: 100 mg/mL (requires sonication)Water: 50 mg/mL (requires sonication)	
Purity (LCMS)	97.99%	_
Storage Conditions	Solid: 4°C, sealed, away from moisture and lightIn solvent: -80°C (6 months), -20°C (1 month)	

Note: Specific experimental values for properties such as melting point, boiling point, and pKa for **Iodocholine iodide** are not readily available in the reviewed literature. For the related compound, Choline iodide, a melting point of 263-264 °C has been reported.

## **Experimental Protocols**

Detailed experimental protocols for the determination of all physicochemical properties of **lodocholine iodide** are not available. However, standard methodologies for determining key properties of solid organic compounds, such as melting point, are well-established.

## **Determination of Melting Point (General Protocol)**

The melting point of a solid compound is a critical indicator of its purity. A sharp melting range typically signifies a pure compound, while a broad and depressed melting range suggests the presence of impurities.



#### Principle:

The melting point is determined by heating a small, powdered sample of the compound and observing the temperature range over which it transitions from a solid to a liquid.

#### Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle (optional, for grinding crystals)

#### Detailed Methodology:

- Sample Preparation: A small amount of the solid lodocholine iodide is finely powdered. The
  open end of a capillary tube is pressed into the powder to pack a small amount (2-3 mm in
  height) into the sealed end. The tube is then tapped gently to ensure the sample is tightly
  packed at the bottom.
- Apparatus Setup: The packed capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned so that the bulb is level with the sample.
- Heating: The apparatus is turned on, and the heating rate is adjusted. An initial rapid heating can be used to determine an approximate melting range.
- Measurement: A fresh sample is prepared, and the apparatus is heated rapidly to about 15-20°C below the approximate melting point. The heating rate is then slowed to 1-2°C per minute.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.



 Purity Assessment: A narrow melting range (typically 1-2°C) is indicative of a high-purity compound.

## **Biological and Chemical Significance**

**lodocholine iodide** serves as a non-radioactive analogue of [11C]choline, which is used as a radiotracer in Positron Emission Tomography (PET) imaging to visualize areas of increased cell proliferation, such as in tumors. The uptake and metabolism of choline are critical for cell membrane biosynthesis.

#### Choline Metabolism via the Kennedy Pathway

The primary pathway for the incorporation of choline into cell membranes is the Kennedy pathway, which leads to the synthesis of phosphatidylcholine.



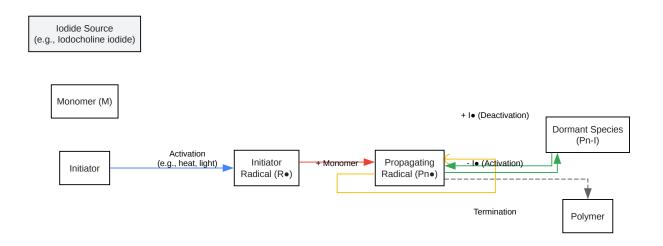
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Caption: The Kennedy Pathway for Choline Metabolism.

## **Role in Radical Polymerization**

**lodocholine iodide** has also been described as a "green" catalyst for free radical polymerization. In iodide-mediated radical polymerization, the carbon-iodine bond can reversibly cleave to form a propagating radical and an iodine radical. This process allows for a controlled or "living" polymerization, enabling the synthesis of polymers with well-defined molecular weights and low dispersity.





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Caption: General Scheme of Iodide-Mediated Radical Polymerization.

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